

An In-depth Technical Guide to the Safe Handling of 5-Fluoronicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Fluoronicotinaldehyde

CAS No.: 39891-04-8

Cat. No.: B1315728

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Introduction: Profile of a Key Synthetic Intermediate

5-Fluoronicotinaldehyde (CAS No. 39891-04-8), also known as 5-Fluoro-3-pyridinecarboxaldehyde, is a heterocyclic organic compound critical to advancements in medicinal chemistry and materials science.^{[1][2]} Structurally, it is a pyridine ring substituted with a fluorine atom and a reactive aldehyde functional group.^[1] This unique combination makes it a valuable intermediate in the synthesis of novel pharmaceuticals and agrochemicals, where the fluorine substitution can enhance biological activity and lipophilicity.^{[1][3]} Its utility in drug development and other sensitive applications necessitates a comprehensive understanding of its chemical properties and, most importantly, its safety profile to ensure the protection of laboratory personnel.

This guide provides an in-depth framework for the safe handling, storage, and disposal of **5-Fluoronicotinaldehyde**, grounded in established safety protocols and material-specific data. It is designed for researchers, chemists, and drug development professionals who handle this compound in a laboratory setting.

Section 1: Hazard Identification and Risk Assessment

A thorough risk assessment is the foundation of safe laboratory practice. This begins with understanding the inherent hazards of the material. **5-Fluoronicotinaldehyde** is classified with several hazards that demand stringent control measures.

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. The classifications for **5-Fluoronicotinaldehyde** are summarized below.

Hazard Class & Category	Hazard Statement	GHS Code	Signal Word	Pictogram
Skin Corrosion/Irritation, Cat. 2	Causes skin irritation	H315	Warning	
Serious Eye Damage/Irritation, Cat. 2A	Causes serious eye irritation	H319	Warning	
Specific Target Organ Toxicity (Single Exposure), Cat. 3	May cause respiratory irritation	H335	Warning	
Skin Sensitization, Cat. 1	May cause an allergic skin reaction	H317	Warning	
Acute Toxicity, Oral, Cat. 4	Harmful if swallowed	H302	Warning	
Data sourced from multiple safety data sheets. [4] [5] [6] [7]				

Causality of Hazards:

- The aldehyde group is inherently reactive and can interact with biological macromolecules, contributing to irritation.
- The fluorinated pyridine ring structure can lead to skin sensitization in susceptible individuals upon repeated contact.[\[4\]](#)
- As a potentially volatile or aerosolizable substance, it can irritate the mucous membranes of the respiratory tract upon inhalation.[\[4\]](#)

Physicochemical Properties

Understanding the physical properties of a compound is essential for predicting its behavior during handling and in the event of a spill.

Property	Value	Source(s)
CAS Number	39891-04-8	[1][2][8]
Molecular Formula	C6H4FNO	[1][2][8]
Molecular Weight	~125.10 g/mol	[1][8]
Appearance	Colorless to pale yellow liquid or low-melting solid	[1][9]
Boiling Point	71-76 °C at 10 mmHg; 188.6 °C at 760 mmHg	[2][4][8]
Flash Point	67.9 °C - 104.7 °C (Closed Cup)	[5][8]
Density	~1.27 - 1.39 g/cm ³	[5][8]

Section 2: Exposure Controls and Personal Protection

A multi-layered approach, prioritizing engineering controls and supplemented by appropriate Personal Protective Equipment (PPE), is mandatory to mitigate the risks associated with **5-Fluoronicotinaldehyde**.

Engineering Controls

The primary line of defense is to minimize exposure at the source.

- **Chemical Fume Hood:** All manipulations of **5-Fluoronicotinaldehyde**, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood.[10][11] This is critical to prevent inhalation of vapors or aerosols, addressing the H335 (May cause respiratory irritation) hazard directly.[4]

- Ventilation: The laboratory must be well-ventilated to ensure that any fugitive emissions are safely diluted and removed.[\[4\]](#)
- Safety Stations: An operational emergency eyewash station and safety shower must be immediately accessible in the work area.[\[4\]](#)

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The selection of PPE must be based on a thorough risk assessment of the procedures being performed.[\[12\]](#)[\[13\]](#)

PPE Category	Specification and Rationale	Source(s)
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®, Neoprene). These materials are recommended for handling halogenated organic compounds and aldehydes. [10] Always inspect gloves for defects before use. Double gloving is recommended for enhanced protection during transfers of neat material.[10]	[4][10][14]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles. These must be worn at all times to protect against accidental splashes, directly mitigating the H319 (Causes serious eye irritation) hazard. [4][10]	[4][10]
Skin & Body Protection	Flame-resistant laboratory coat, fully buttoned. This protects the skin on the arms and torso from drips and splashes. For larger-scale operations or when there is a significant risk of splashing, a chemical-resistant apron should be worn over the lab coat.[10][14]	[4][10][14]

Section 3: Standard Operating Procedures for Safe Handling

Adherence to validated protocols is essential for ensuring safety and experimental reproducibility. The following procedure details the steps for a common laboratory task involving **5-Fluoronicotinaldehyde**.

Protocol: Weighing and Dispensing

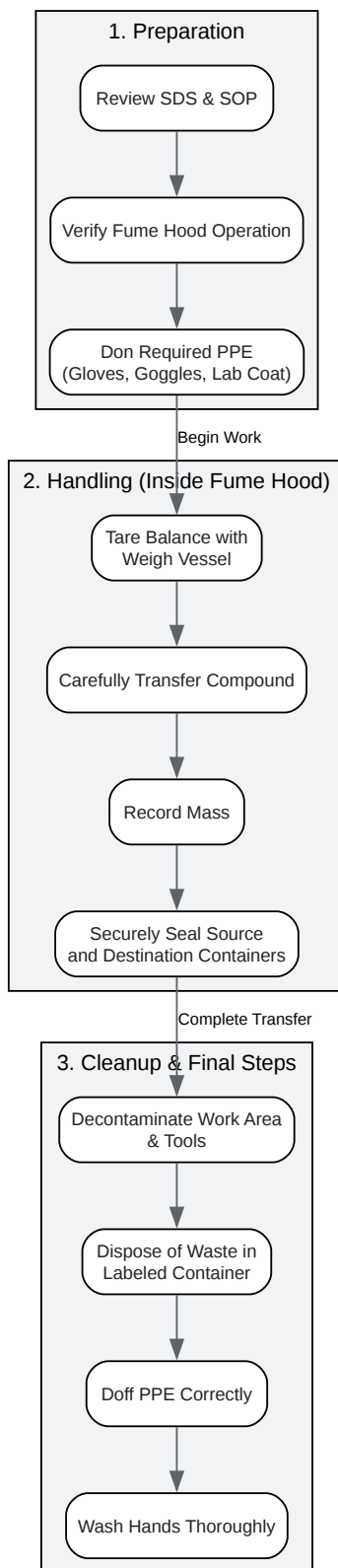
This protocol is designed to prevent contamination and personnel exposure during the weighing of **5-Fluoronicotinaldehyde**.

Step-by-Step Methodology:

- Preparation: 1.1. Review Safety Information: Thoroughly review this guide and the manufacturer's Safety Data Sheet (SDS) before starting.[10] 1.2. Prepare Workspace: Ensure the fume hood is operational and the sash is at the appropriate height. Cover the work surface with disposable absorbent bench paper.[10] 1.3. Assemble Equipment: Gather all necessary items (spatula, weigh paper or tared vial, secondary container, solvent) and place them inside the fume hood. 1.4. Don PPE: Put on all required PPE as specified in Section 2.2.
- Chemical Handling (Inside Fume Hood): 2.1. Equilibrate Compound: Allow the sealed container of **5-Fluoronicotinaldehyde** to reach ambient temperature before opening to prevent condensation of atmospheric moisture. 2.2. Weighing: Carefully and slowly transfer the desired amount of the compound onto weigh paper or directly into a tared container. The key is to avoid creating dust (if solid) or splashing (if liquid).[10] 2.3. Solution Preparation: If making a solution, add the weighed compound to the solvent in the reaction vessel. Cap the vessel and mix gently. 2.4. Seal Primary Container: Securely close the main container of **5-Fluoronicotinaldehyde**. If the manufacturer recommends it, purge the headspace with an inert gas like argon before sealing.[4]
- Cleanup and Disposal: 3.1. Decontamination: Wipe down the spatula and any affected surfaces within the fume hood with an appropriate solvent. Dispose of the contaminated wipes and weigh paper as hazardous waste.[4] 3.2. Doff PPE: Remove PPE in the correct order (gloves first), avoiding contact with the outside of contaminated items. 3.3. Personal Hygiene: Wash hands thoroughly with soap and water after the procedure is complete.[4][5]

Visualization: Safe Weighing Workflow

The following diagram illustrates the critical steps and decision points in the safe weighing protocol.



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Caption: A stepwise workflow for the safe weighing of **5-Fluoronicotinaldehyde**.

Section 4: Storage and Chemical Incompatibility

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous reactions.

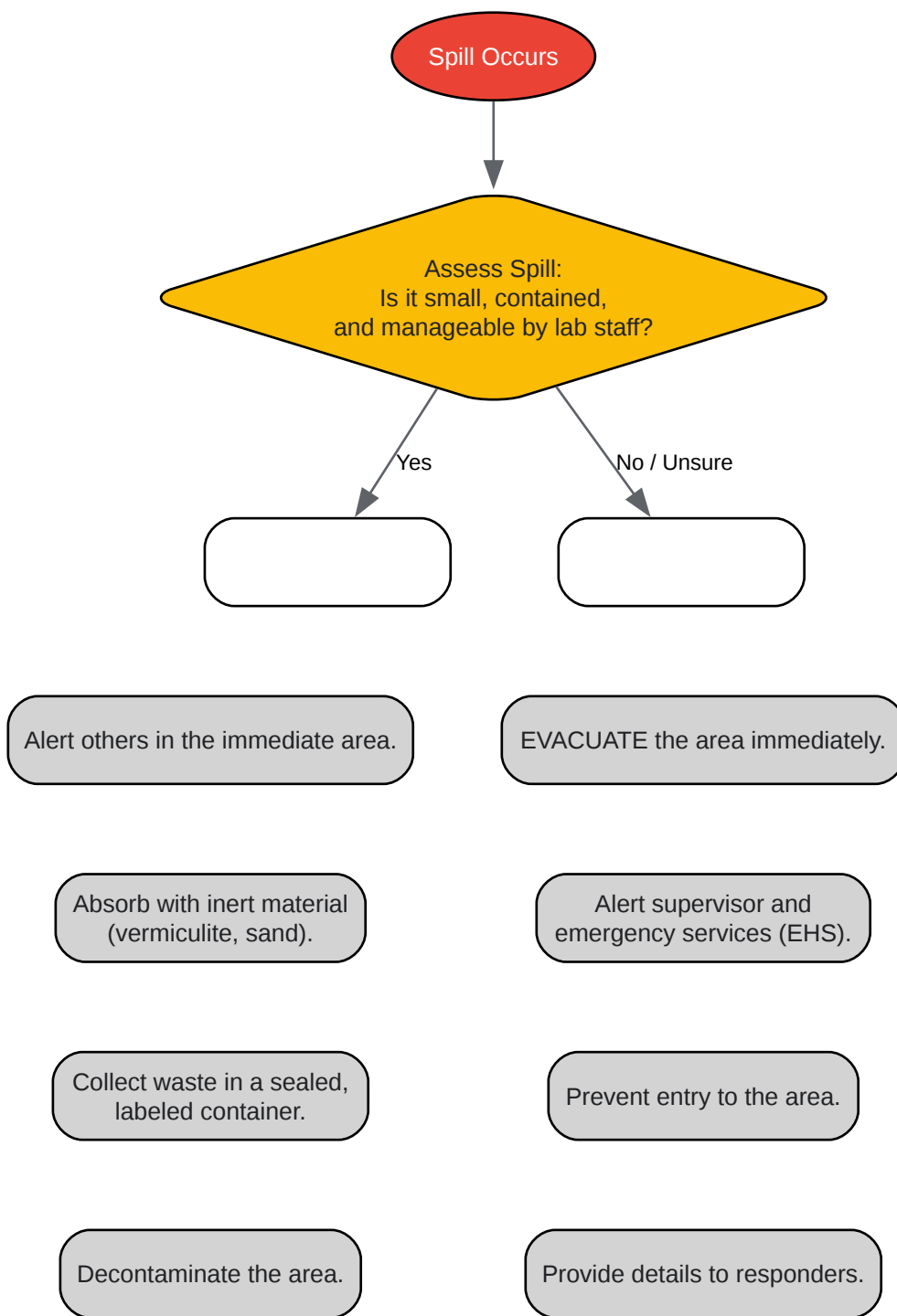
- **Storage Conditions:** Store in a cool, dry, well-ventilated area, away from direct sunlight and sources of ignition.[4][15] A recommended storage temperature is between 2-8 °C.[9] The storage area should be secured and accessible only to authorized personnel.[4][5]
- **Container Integrity:** Keep the container tightly closed to prevent exposure to moisture and air. [4][15] Polyethylene or polypropylene containers are suitable.[4] It is often recommended to store reactive intermediates like this under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.[4][15]
- **Chemical Incompatibility:** Segregate **5-Fluoronicotinaldehyde** from incompatible materials. The primary incompatibility risk is with:
 - **Strong Oxidizing Agents:** Can cause vigorous or explosive reactions.[11]
 - **Strong Bases/Alkalies:** Can potentially catalyze decomposition or polymerization reactions.[15]

Section 5: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental release or exposure. All personnel must be familiar with these procedures.

Spill Response

The response to a spill depends on its scale and location.



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Caption: Decision tree for responding to a **5-Fluoronicotinaldehyde** spill.

- Minor Spill (Contained within a fume hood):

- Ensure PPE is worn.
- Contain and absorb the spill with an inert material like vermiculite, sand, or earth.[4]
- Carefully collect the absorbed material and any contaminated debris into a suitable, labeled container for hazardous waste disposal.[4]
- Wipe the area with a suitable solvent and decontaminate all equipment before reuse.[4]
- Major Spill (Outside of a fume hood or large volume):
 - Evacuate all personnel from the immediate area and move upwind.[4]
 - Alert the institutional Emergency Response Team or EHS and inform them of the material's identity and location.[4]
 - Prevent entry into the contaminated area.
 - Only personnel trained and equipped for hazardous material cleanup should address the spill.[4]

First Aid Measures

In the event of personnel exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[5][6]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation or a rash develops.	[4][5][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4][5][10]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[9][10]

Section 6: Waste Disposal

All waste streams containing **5-Fluoronicotinaldehyde**, including neat material, contaminated solutions, and solid labware (e.g., gloves, wipes, pipette tips), must be treated as hazardous waste.

- **Waste Collection:** Collect waste in sturdy, leak-proof, and chemically compatible containers that are clearly labeled as hazardous waste.[16] The label must include the full chemical

name, "**5-Fluoronicotinaldehyde**," and an approximate concentration.[16]

- Segregation: Do not mix **5-Fluoronicotinaldehyde** waste with incompatible waste streams (e.g., strong oxidizers).[16]
- Disposal: Disposal must be conducted through the institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[4][17] Never dispose of this chemical down the drain or in the regular trash.[16] Decontaminate empty containers before disposal; however, they should still be treated as hazardous waste unless thoroughly cleaned according to an approved procedure.[4]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 5-Fluoronicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1315728/docs#an-in-depth-technical-guide-to-the-safe-handling-of-5-fluoronicotinaldehyde\]](https://www.benchchem.com/product/b1315728/docs#an-in-depth-technical-guide-to-the-safe-handling-of-5-fluoronicotinaldehyde)

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